

# Advanced Energetics Technical Support Center: Molten DINA Stabilization

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## Compound of Interest

Compound Name: Diethanolnitramine dinitrate

CAS No.: 4185-47-1

Cat. No.: B1604548

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Welcome to the Technical Support Center for **Diethanolnitramine Dinitrate** (DINA). As a Senior Application Scientist, I frequently guide researchers, formulation scientists, and professionals transitioning from pharmaceutical cocrystallization to energetic materials development through the complexities of handling dual-functional molecules.

DINA (CAS: 4185-47-1) is a powerful secondary explosive and energetic plasticizer containing both nitramine and nitric ester groups. Because it [1], it is highly valuable for melt-cast formulations. However, maintaining thermodynamic and chemical stability in the molten state requires a paradigm shift in thermal management and strict adherence to stabilization protocols to prevent autocatalytic decomposition.

## Part 1: Quantitative Data & Thermophysical Properties

To establish a baseline for your formulation parameters, refer to the validated properties of DINA below. Any deviation from these baselines during your quality control checks indicates impurity or degradation.

Property	Value	Mechanistic Significance	Source
CAS Registry Number	4185-47-1	Unique identifier for chemical tracking.	
Melting Point	50–51 °C	Defines the minimum threshold for melt-casting.	
Density	1.488 g/cm <sup>3</sup>	Critical for calculating detonation pressure.	
Decomposition (Onset)	~210 °C	The absolute thermal ceiling before catastrophic exothermic failure.	
Detonation Velocity	~7,500 m/s	Indicates brisance and energy output.	
Enthalpy of Combustion	-2459.90 kJ/mol (liquid)	Highlights the high energy density of the molten state.	

## Part 2: Troubleshooting Guides & FAQs

Q1: During our melt-cast process at 75 °C, we observe micro-bubble formation and a gradual exothermic drift. What is causing this, and how can we stabilize the melt? Causality & Expert Insight: Micro-bubble formation in molten DINA is a classic indicator of off-gassing (specifically NO and NO<sub>2</sub> gas), which signifies the onset of O-NO<sub>2</sub> bond homolysis. Because DINA is a liquid at this temperature, increased molecular mobility accelerates the reaction. If unmitigated, the trapped NO<sub>2</sub> radicals will catalyze further decomposition (autocatalysis), leading to a dangerous exothermic runaway. Solution: You must introduce a chemical radical scavenger into the formulation. Ethyl Centralite (1,3-diethyl-1,3-diphenylurea) is the industry standard for [2]. It acts by intercepting NO<sub>2</sub> radicals to form inert, stable adducts, thereby breaking the autocatalytic chain. Ensure your DINA is doped with 0.5% to 1.0% (w/w) Ethyl Centralite prior to prolonged holding in the molten state.

Q2: Our crude DINA exhibits a depressed melting point (46 °C) and fails vacuum stability tests before we even attempt to melt it. How do we resolve this? Causality & Expert Insight: A depressed melting point combined with poor thermal stability indicates the presence of occluded acidic impurities (e.g., residual nitric acid or acetic anhydride from the nitration process). These acids drastically lower the activation energy required for decomposition. Solution: The crude nitration product must undergo a rigorous pre-melt stabilization protocol. This involves destroying unstable byproducts via aqueous boiling, followed by a solvent-antisolvent reprecipitation (acetone/water) to [3]. (See Protocol A below).

Q3: We are using molten DINA as a plasticizer for nitrocellulose (NC). Over time, we see phase separation and exudation. Why? Causality & Expert Insight: While DINA is an excellent energetic plasticizer (historically used in Albanite propellants), exudation occurs when the thermodynamic affinity between the polymer matrix and the plasticizer is disrupted. This is often due to moisture ingress or insufficient cross-linking. Solution: Verify that your NC has an appropriate nitrogen content (typically 12.0-12.6% for optimal DINA compatibility). Additionally, ensure the molten mixing phase is conducted under strictly anhydrous conditions, as water competes for hydrogen-bonding sites on the NC backbone, forcing the DINA to exude.

## Part 3: Experimental Protocols

### Protocol A: Pre-Melt Chemical Stabilization (Acid Removal)

Self-Validating System: This protocol utilizes terminal pH monitoring to definitively validate complete acid removal, ensuring the safety of the batch before it ever reaches the melting kettle.

- Aqueous Boiling: Suspend crude DINA in distilled water (1:5 w/v ratio). Boil the suspension for 60 minutes.
  - Mechanism: This hydrolyzes unstable nitration byproducts and extracts surface-level acidic residues.
- Decantation: Allow the mixture to cool to 20 °C (DINA will solidify). Decant the acidic water.
- Dissolution: Dissolve the solid DINA in analytical-grade acetone at room temperature until a clear, homogeneous solution is achieved.

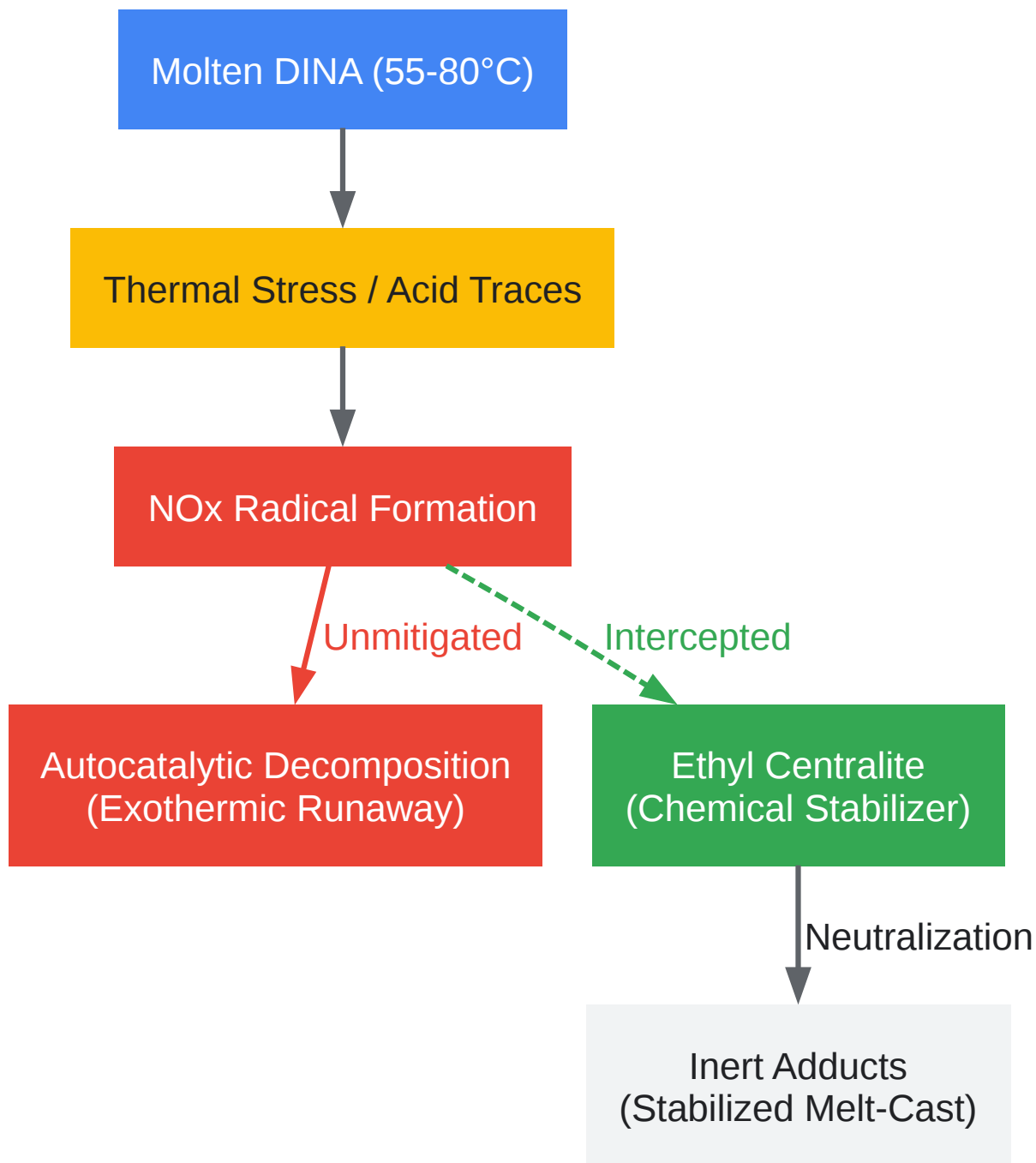
- Reprecipitation: Slowly pour the acetone-DINA solution into a heavily agitated bath of ice-cold distilled water (0–5 °C).
  - Mechanism: The rapid shift in solubility forces DINA to crystallize instantly, leaving trapped acids dissolved in the aqueous phase.
- Validation: Filter the precipitate and wash with cold water until the filtrate registers a neutral pH (pH 6.8–7.2). Dry under vacuum at 35 °C.

## Protocol B: Molten State Radical Scavenging

Self-Validating System: The stabilization is validated by running a Differential Scanning Calorimetry (DSC) scan on the doped sample to confirm the absence of exothermic drift below 150 °C.

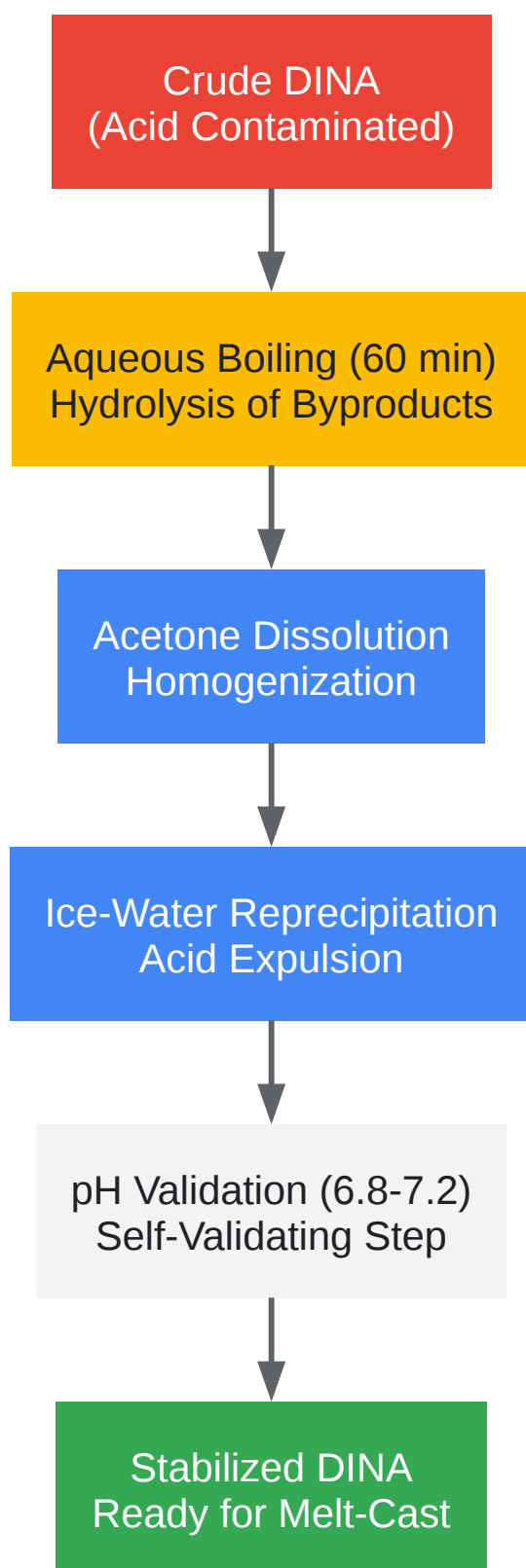
- Pre-heating: Heat a water-jacketed mixing vessel to 65 °C (well above the 51 °C melting point, but safely below the [4]).
- Melting: Introduce the purified DINA from Protocol A into the vessel. Allow 15 minutes for complete phase transition to a clear liquid.
- Stabilizer Addition: Add 1.0% (w/w) finely milled Ethyl Centralite to the molten DINA.
- Homogenization: Stir at 60 RPM for 30 minutes.
  - Mechanism: Low-shear stirring ensures uniform distribution of the stabilizer without inducing localized frictional hot-spots.
- Casting: The stabilized molten DINA is now ready to be cast into molds or blended with secondary matrices.

## Part 4: Logical Workflows & Pathway Visualizations



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Fig 1: NOx radical interception by stabilizers in molten DINA.



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Fig 2: Pre-melt stabilization workflow for crude DINA.

## Part 5: References

- Title: **Diethanolnitramine dinitrate** - Compound Properties Source: CAS Common Chemistry URL:[[Link](#)]
- Title: A Short Review of Nitric Esters and Their Role in Energetic Materials Source: ACS Omega URL:[[Link](#)]
- Title: Review on Melt Cast Explosives Source: DetTX URL:[[Link](#)]
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